

Technical Guide: Physicochemical Characterization of 1,8-Dichloroanthraquinone

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Compound of Interest

Compound Name: 1,8-Dichloroanthraquinone

Cat. No.: B031358

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Audience: Researchers, scientists, and drug development professionals.

Core Subject: Melting Point Determination of **1,8-Dichloroanthraquinone**

This technical guide provides an in-depth overview of the melting point of **1,8-dichloroanthraquinone**, a key physical property for its identification, purity assessment, and quality control in research and drug development settings.

Quantitative Data: Melting Point of 1,8-Dichloroanthraquinone

The melting point of **1,8-dichloroanthraquinone** has been reported by various suppliers and databases. A summary of these findings is presented below to provide a comparative overview. The slight variations observed can be attributed to the purity of the sample and the specific methodology employed for determination.

Source	Reported Melting Point (°C)	Purity/Assay
Sigma-Aldrich	201.5-203 °C[1][2][3]	97%[1][2][3]
Haihang Industry	201.5-203 °C[4]	Not Specified
Guidechem	201 - 203 °C[5]	Not Specified
Thermo Scientific	199.0-208.0 °C[6]	≥95.0%[6]
Zehao Industry Co., Ltd.	198 °C[7]	≥97.0%[7]
ChemicalBook	201.5-203 °C[8]	Not Specified

Summary of Physicochemical Identifiers:

Identifier	Value
Molecular Formula	C ₁₄ H ₆ Cl ₂ O ₂ [4][6][9]
Molecular Weight	277.10 g/mol [1][2][9]
CAS Number	82-43-9[1][4][7]
Appearance	Light yellow to yellowish-brown powder[4][6][7]

Experimental Protocol: Melting Point Determination

The following protocol describes the capillary melting point method, a standard and widely accepted technique for determining the melting point of a solid crystalline substance like **1,8-dichloroanthraquinone**.

Objective: To accurately determine the melting point range of a solid sample of **1,8-dichloroanthraquinone**.

Materials and Equipment:

- Sample of **1,8-dichloroanthraquinone**
- Melting point apparatus (e.g., Stuart SMP10, Thomas-Hoover Uni-Melt)

- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Watch glass

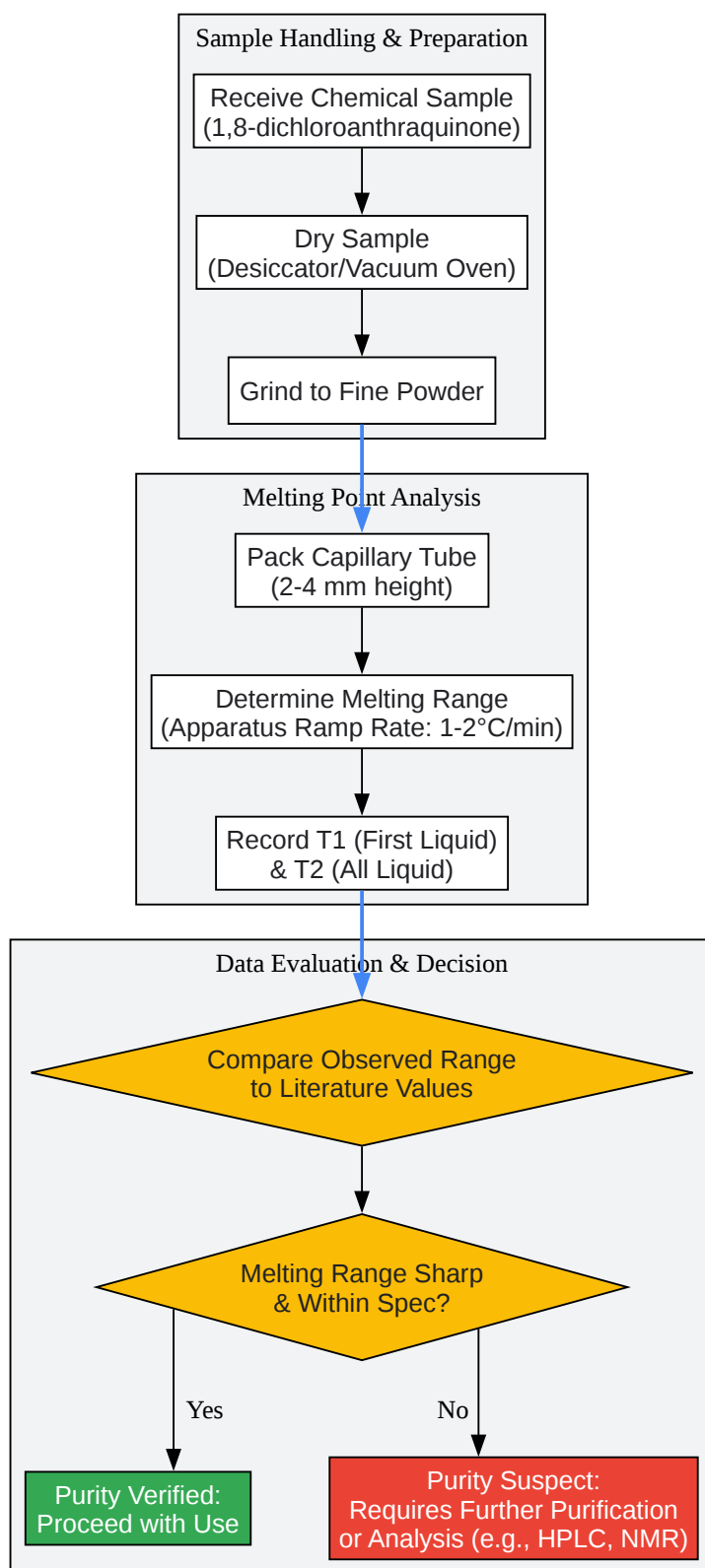
Methodology:

- Sample Preparation:
 - Ensure the **1,8-dichloroanthraquinone** sample is completely dry, as moisture can depress the melting point. If necessary, dry the sample in a desiccator or a vacuum oven at an appropriate temperature below its melting point.
 - Place a small amount of the sample on a clean, dry watch glass.
 - Using a mortar and pestle, gently grind the sample into a fine, uniform powder. This ensures efficient packing and heat transfer within the capillary tube.
- Capillary Tube Packing:
 - Press the open end of a capillary tube into the powdered sample on the watch glass. A small plug of the sample will be forced into the tube.
 - Invert the tube and gently tap its sealed end on a hard surface to pack the sample down. Alternatively, drop the capillary tube down a long glass tube (approx. 1 meter) onto a hard surface to achieve tight packing.
 - Repeat until the packed sample height is between 2-4 mm. Proper packing is crucial for accurate results.
- Melting Point Apparatus Setup:
 - Turn on the melting point apparatus and allow it to stabilize.

- Set a plateau temperature approximately 15-20°C below the expected melting point (based on literature values, e.g., set to ~180°C).
- Set the heating ramp rate. For accurate determination, a slow ramp rate of 1-2°C per minute is recommended as the temperature approaches the expected melting point.
- Measurement:
 - Insert the packed capillary tube into the heating block of the apparatus.
 - Observe the sample through the magnifying lens.
 - Record the temperature at which the first drop of liquid appears (T1). This is the beginning of the melting range.
 - Continue to observe the sample while the temperature rises.
 - Record the temperature at which the last solid crystal melts into a clear liquid (T2). This is the end of the melting range.
 - The recorded melting point is the range from T1 to T2.
- Purity Assessment:
 - A pure substance typically exhibits a sharp melting range of 0.5-2°C.
 - A broad melting range (greater than 2°C) often indicates the presence of impurities, which tend to depress and broaden the melting range.
 - Compare the observed melting range to the literature values to assess the purity of the **1,8-dichloroanthraquinone** sample.

Mandatory Visualization

The following diagram illustrates a standard workflow for the physicochemical characterization and purity verification of a chemical sample like **1,8-dichloroanthraquinone**, where melting point determination is a critical step.



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Caption: Workflow for purity verification via melting point analysis.

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